

Personal protective equipment for handling BOT-64

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Compound of Interest

Compound Name: **BOT-64**

Cat. No.: **B1667470**

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Essential Safety and Handling Guide for BOT-64

For Immediate Use by Laboratory and Drug Development Professionals

This document provides critical safety protocols and logistical information for the handling and disposal of **BOT-64**, also identified as NF- κ B Activation Inhibitor VI.[\[1\]](#)[\[2\]](#) Adherence to these guidelines is mandatory to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **BOT-64**, the following personal protective equipment is required to minimize exposure and ensure safety.

Summary of Required PPE

Protection Type	Specification	Standard
Eye Protection	Safety glasses with side shields or goggles	European Standard EN 166 [1]
Hand Protection	Protective gloves (chemically compatible)	Follow manufacturer/supplier guidance for permeability and breakthrough time
Body Protection	Long-sleeved clothing	N/A

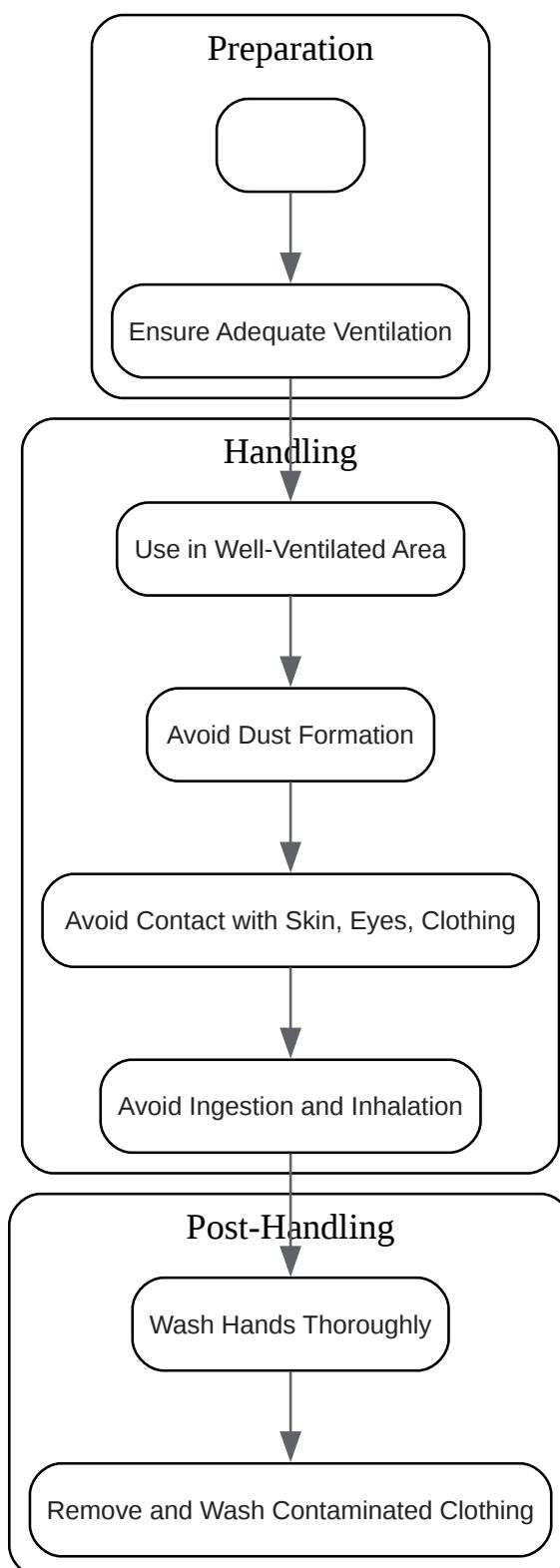
| Respiratory | Not required under normal use conditions | N/A |

It is imperative to inspect all PPE before use.[1] Gloves should be carefully removed after handling to avoid skin contamination.[1]

Operational Plan: Step-by-Step Handling Protocol

Strict adherence to the following procedures is necessary to ensure the safe handling of **BOT-64**.

Workflow for Handling **BOT-64**



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Caption: Workflow for the safe handling of **BOT-64**.

Detailed Steps:

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE as specified in the table above.[1]
 - Work in a well-ventilated area.[1]
- Handling:
 - Avoid the formation of dust when working with the solid form of **BOT-64**.[1]
 - Prevent all contact with skin, eyes, and clothing.[1]
 - Do not eat, drink, or smoke when using this product.[1]
 - Avoid ingestion and inhalation.[1]
- Post-Handling:
 - After handling, wash your hands thoroughly.[1]
 - Remove and wash any contaminated clothing and gloves before reuse.[1]

Disposal Plan

Proper disposal of **BOT-64** and its containers is crucial to prevent environmental contamination and potential harm.

- Waste Material: Dispose of waste material in accordance with national and local regulations.
[2]
- Original Containers: Leave chemicals in their original containers and do not mix with other waste.[2]
- Contaminated Containers: Handle uncleaned containers as you would the product itself.[2]

- Spills: In the event of a spill, sweep up and shovel the material into suitable containers for disposal.[\[1\]](#) Avoid creating dust.[\[1\]](#) Do not let the product enter drains.[\[2\]](#)

Emergency Procedures

In case of accidental exposure or fire, follow these immediate steps.

Emergency Response

Incident	Action
Inhalation	Move to fresh air. [2]
Skin Contact	Take off all contaminated clothing immediately. Rinse skin with water or shower. [2]
Eye Contact	Rinse out with plenty of water. Remove contact lenses if present. [2]
Ingestion	Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell. [2]

| Fire | Use water spray, carbon dioxide (CO2), dry chemical, or alcohol-resistant foam to extinguish.[\[1\]](#) Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and sulfur oxides.[\[1\]](#) |

Storage

Proper storage is essential for maintaining the integrity of **BOT-64** and ensuring safety.

- Conditions: Store in a freezer, tightly closed, and in a dry place.[\[1\]](#)[\[2\]](#)
- Incompatibilities: No specific incompatibilities have been noted.

While **BOT-64** is not classified as a hazardous substance or mixture, handling it in accordance with good industrial hygiene and safety practices is essential.[\[1\]](#)[\[2\]](#)

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References

- 1. fishersci.pt [fishersci.pt]
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